

Essential Safety and Operational Protocols for Handling 5-Diazo-1H-tetrazole

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Compound of Interest

Compound Name: 5-Diazo-1H-tetrazole

Cat. No.: B1198946

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Disclaimer: **5-Diazo-1H-tetrazole** is a highly hazardous and potentially explosive compound. The information provided herein is intended for qualified researchers, scientists, and drug development professionals and should be supplemented by a thorough review of all available safety literature and consultation with a certified safety professional prior to handling. This guide is based on the known hazards of similar tetrazole and diazo compounds and should be considered a minimum standard for safety.

Immediate Safety and Hazard Information

5-Diazo-1H-tetrazole is expected to be a high-energy material, extremely sensitive to shock, friction, heat, and static discharge. The diazo group, combined with the tetrazole ring, makes this compound highly prone to explosive decomposition.^{[1][2][3]} Extreme precautions must be taken at all times.

Primary Hazards:

- **Explosion Hazard:** May explode if subjected to heat, shock, friction, or other sources of ignition.^{[2][3]} Heating may cause a violent explosion.
- **Fire Hazard:** Flammable solid. In case of fire, there is a significant explosion risk.^{[4][5]} Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides (NO_x) and carbon monoxide (CO).^{[5][6][7]}

- Health Hazards: Expected to be harmful if swallowed or inhaled.[1][5] May cause severe skin and eye irritation or damage.[1][8]

Quantitative Data for Related Tetrazole Compounds

The following table summarizes key quantitative data for 1H-tetrazole, a related parent compound. This data is provided for context; **5-Diazo-1H-tetrazole** is likely to be more hazardous.

| Property | Value | Compound | Source |
|--------------------|-----------------------------|----------------------|--------|
| Melting Point | 155-157 °C (decomposes) | 1H-Tetrazole | [2] |
| Molecular Weight | 97.06 g/mol | 5-Diazo-1H-tetrazole | [9] |
| GHS Classification | Explosives, Division 1.1 | 1H-Tetrazole | [4] |
| Water Solubility | 23 g/100 mL at 20 °C | 1H-Tetrazole | [2] |

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **5-Diazo-1H-tetrazole**.

| PPE Category | Specifications |
|--------------------------|--|
| Hand Protection | Handle with heavy-duty, chemical-resistant gloves (e.g., butyl rubber or thick nitrile). Inspect gloves for any signs of degradation or puncture before and during use. Use proper glove removal technique to avoid skin contact. |
| Eye/Face Protection | Wear tightly fitting chemical safety goggles and a full-face shield. ^[4] Ensure that eyewash stations and safety showers are in close proximity and operational. ^{[5][7]} |
| Skin and Body Protection | Wear a fire/flame-resistant and impervious laboratory coat. ^{[4][10]} Ensure all skin is covered. Consider the use of a blast shield. |
| Respiratory Protection | A NIOSH-approved full-face respirator with appropriate cartridges should be used if there is any risk of dust or aerosol generation. ^{[4][6][7]} ^[10] Work should always be conducted in a certified chemical fume hood or glove box. |

Step-by-Step Handling Protocol

- Preparation and Environment:
 - Designate a specific area for handling **5-Diazo-1H-tetrazole**, away from heat, sparks, open flames, and other ignition sources.^{[4][5]}
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood with a blast shield.^{[4][10]}
 - Ground and bond all containers and receiving equipment to prevent static discharge.^{[5][8]}
 - Use only non-sparking tools and explosion-proof equipment.^{[4][5][10]}
- Handling the Compound:

- Avoid the formation of dust and aerosols.[4][10]
- Do not subject the material to grinding, shock, or friction.[4]
- Handle small quantities whenever possible.
- If the material needs to be transferred, use a non-sparking spatula.
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[5]
- Storage:
 - Store in a tightly closed, properly labeled container in a dry, cool, and well-ventilated place.[4][5]
 - Store away from incompatible materials and sources of ignition.[8]
 - The storage area should be clearly marked with warnings about the explosive hazard.

Emergency Procedures

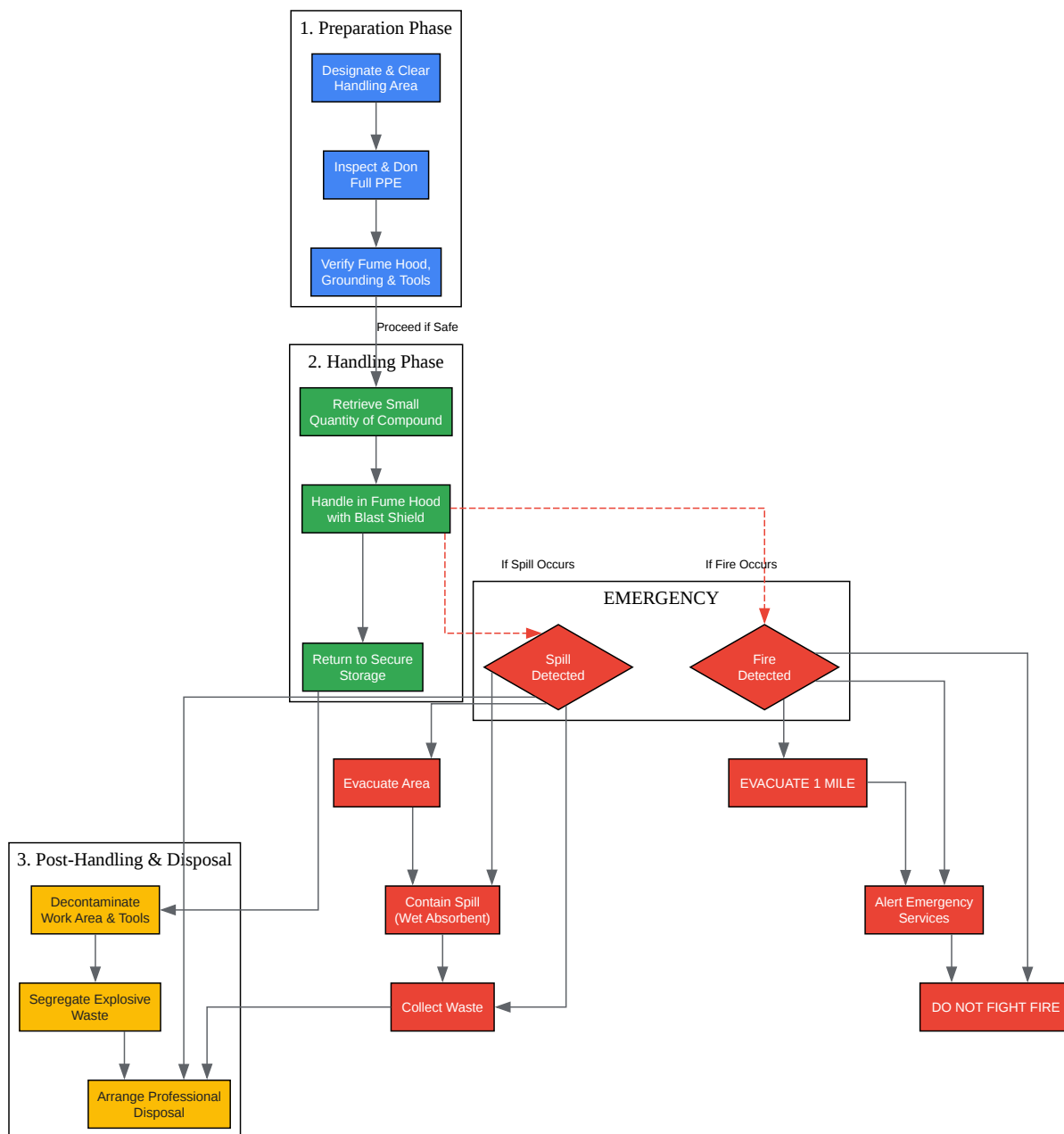
- Spills:
 - Evacuate all personnel from the immediate area.[4][10]
 - Remove all sources of ignition.[4][10]
 - Wearing full PPE, gently cover the spill with a wet, non-combustible absorbent material (e.g., sand).
 - Carefully collect the mixture using non-sparking tools and place it into a suitable, labeled container for disposal.[4][5] Do not seal the container tightly.
 - Do not allow the spilled material to enter drains or waterways.[4][10]
- Fire:
 - DO NOT FIGHT THE FIRE IF IT REACHES THE EXPLOSIVE MATERIAL.[4]

- Immediately evacuate the area for at least 1600 meters (1 mile) in all directions.[\[3\]](#)[\[4\]](#)
- Alert emergency services and inform them of the nature of the hazard.

Disposal Plan

- All waste containing **5-Diazo-1H-tetrazole** must be treated as explosive waste.
- Dispose of the material through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[10\]](#)
- Do not mix with other waste.
- Contaminated materials (e.g., gloves, absorbent pads) should be collected in a labeled, suitable container for disposal by a qualified hazardous waste management company.[\[5\]](#)

Visualized Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **5-Diazo-1H-tetrazole**.

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